

Application Note & Protocols: Measuring TNF- α Inhibition by (E)-AG 556

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (E)-AG 556

Cat. No.: B1665636

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

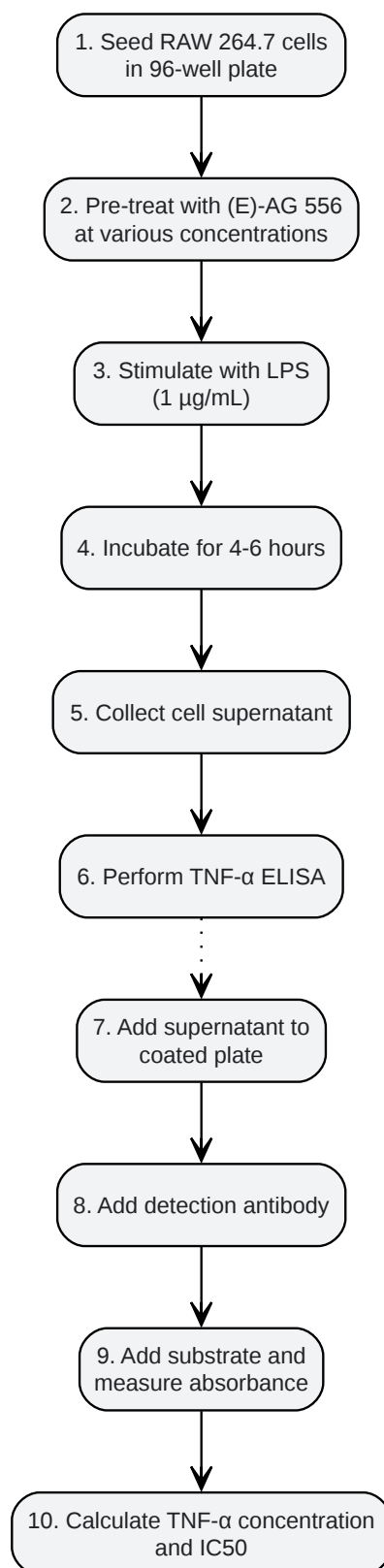
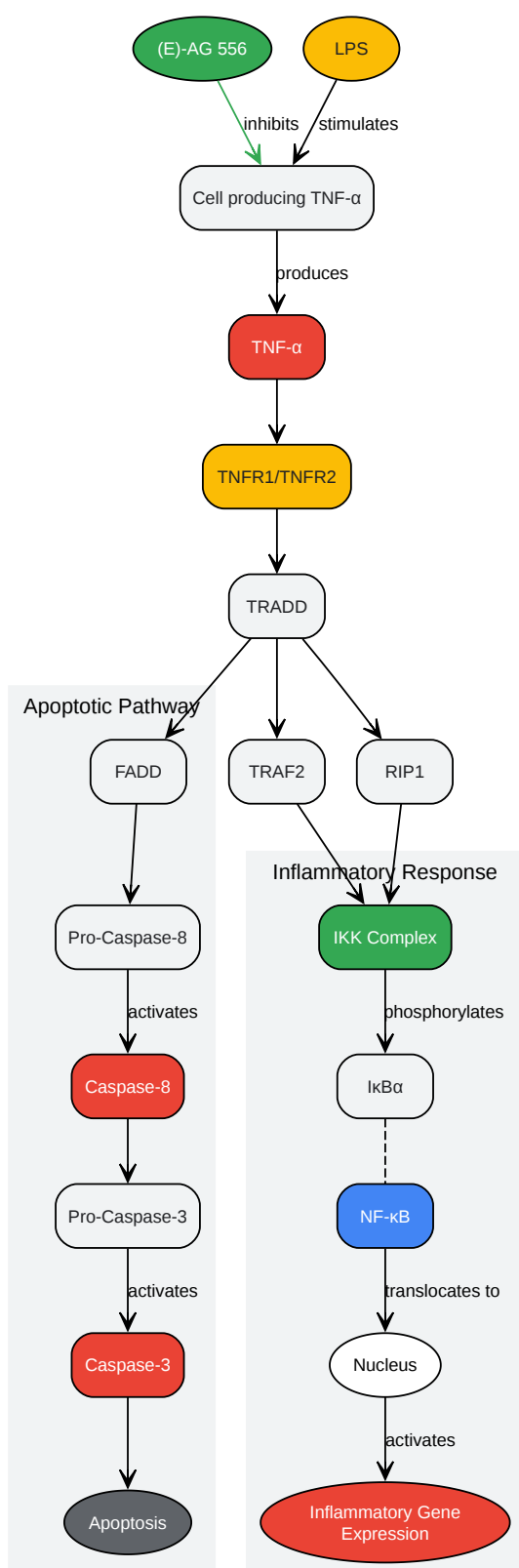
Introduction

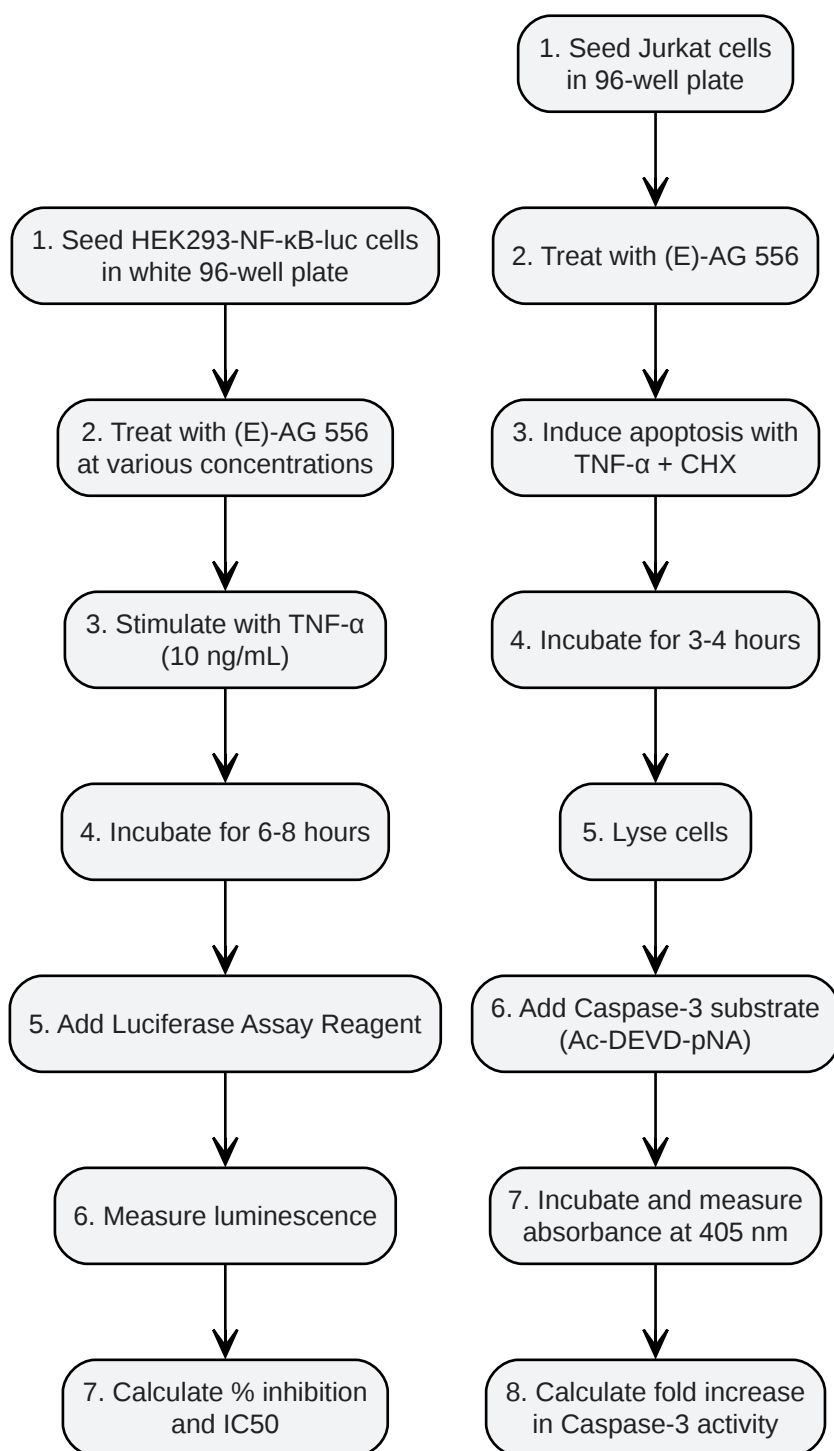
Tumor Necrosis Factor- α (TNF- α) is a pleiotropic pro-inflammatory cytokine central to the pathogenesis of a wide range of inflammatory and autoimmune diseases.[1] Produced primarily by macrophages and monocytes, TNF- α initiates a signaling cascade upon binding to its receptors, TNFR1 and TNFR2, leading to the activation of downstream pathways such as NF- κ B and MAPK.[2] This activation results in the production of other inflammatory mediators, cellular proliferation, and in some contexts, apoptosis.[3] Given its critical role in inflammation, TNF- α has become a key target for therapeutic intervention in diseases like rheumatoid arthritis, inflammatory bowel disease, and psoriasis.[4][5]

(E)-AG 556, also known as Tyrphostin AG 556, is a selective inhibitor of the Epidermal Growth Factor Receptor (EGFR) tyrosine kinase.[6] In addition to its effects on EGFR, **(E)-AG 556** has been shown to block the production of TNF- α induced by lipopolysaccharide (LPS). This dual activity suggests its potential as a modulator of inflammatory processes. One study has indicated its effectiveness in an animal model of a multiple sclerosis-like syndrome is attributed to its inhibition of TNF- α . [7] This document provides detailed protocols for measuring the inhibitory effect of **(E)-AG 556** on TNF- α production and its downstream signaling pathways.

TNF- α Signaling Pathway

The following diagram illustrates the simplified signaling pathway initiated by TNF- α , leading to inflammatory responses and apoptosis. **(E)-AG 556** is hypothesized to interfere with this pathway by reducing the production of TNF- α .





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Tyrphostin AG556 increases the activity of large conductance Ca^{2+} -activated K^{+} channels by inhibiting epidermal growth factor receptor tyrosine kinase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. rheumatology.org [rheumatology.org]
- 3. drugs.com [drugs.com]
- 4. TNF inhibitor - Wikipedia [en.wikipedia.org]
- 5. (E)-AG 556 | EGFR | TargetMol [targetmol.com]
- 6. The Effect Of Tyrphostin AG-556 A TNF-Alpha Inhibitor, On Intimal Thickening In A Mouse Model Of Arterial Injury - SLEZAK/Tau [tau.ac.il]
- 7. apexbt.com [apexbt.com]
- To cite this document: BenchChem. [Application Note & Protocols: Measuring TNF-alpha Inhibition by (E)-AG 556]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1665636#measuring-tnf-alpha-inhibition-by-e-ag-556]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com